

In-Depth Technical Guide: 4,5-Dimethoxy-2-Bromopyrimidine in Drug Discovery

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxypyrimidine

Cat. No.: B11883693

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Executive Summary

4,5-Dimethoxy-2-bromopyrimidine (CAS: 56686-16-9 for the 2,4-isomer analog; specific isomer custom synthesis often required) represents a specialized heterocyclic building block designed for "scaffold hopping" in medicinal chemistry. Structurally, it combines the electron-rich, metabolic stability of the vicinal dimethoxy motif (mimicking the veratrole group found in numerous natural products) with the high reactivity of a C2-positioned bromine atom.

This guide details the strategic utility of this scaffold, focusing on its application as a bioisostere for 3,4-dimethoxyphenyl groups, its superior solubility profile compared to benzene analogs, and its role in synthesizing kinase inhibitors, GPCR ligands, and antiviral agents (e.g., Influenza Endonuclease inhibitors).

Part 1: Chemical Profile & Structural Logic

Physicochemical Properties

The 4,5-dimethoxy-2-bromopyrimidine scaffold offers distinct advantages over its carbocyclic analog (4-bromo-1,2-dimethoxybenzene) and its isomers (2,4-dimethoxy or 4,6-dimethoxy).^[1]

Property	Value / Characteristic	Drug Discovery Implication
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂	Low MW fragment (<220 Da) suitable for FBDD.
LogP (Calc)	~1.2 - 1.5	Lower lipophilicity than veratrole (LogP ~2.0), improving aqueous solubility.
H-Bond Acceptors	4 (2 N, 2 O)	Enhanced interaction with solvent and protein backbone residues.
Electronic Nature	Electron-rich (C4/C5) / Deficient (C2)	Creates a "push-pull" system; C2 is highly activated for nucleophilic attack.
Metabolic Stability	High	Pyrimidine N-atoms reduce susceptibility to oxidative metabolism (CYP450) compared to phenyl rings.

Structural Analysis: The "Vicinal" Effect

The 4,5-dimethoxy pattern is critical. Unlike the 2,4- or 4,6- patterns, the 4,5-substitution places two electron-donating methoxy groups on adjacent carbons.

- **Bioisosterism:** It mimics the 3,4-dimethoxyphenyl moiety (veratrole), a pharmacophore found in drugs like Verapamil and Papaverine, but with improved solubility due to the pyrimidine nitrogens.
- **Steric Bulk:** The methoxy groups force a specific conformation in the binding pocket, often inducing "twist" angles that improve selectivity for kinases or viral enzymes.

Part 2: Synthesis & Manufacturing Pathways[2]

The synthesis of 4,5-dimethoxy-2-bromopyrimidine requires precise regiocontrol to ensure the methoxy groups are installed at C4 and C5, leaving the halogen at C2.

Primary Synthetic Route (Nucleophilic Displacement)

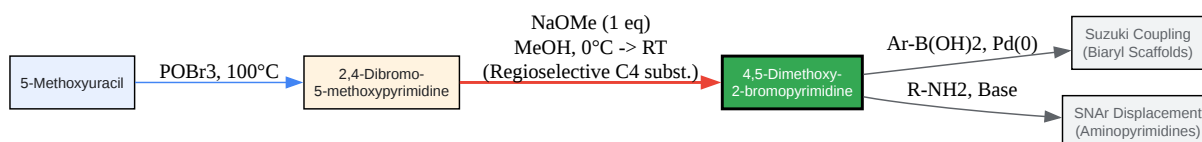
The most robust route starts from 5-methoxyuracil, converting it to the 2,4-dihalo intermediate, followed by regioselective alkoxylation.

Step-by-Step Mechanism:

- Halogenation: 5-Methoxyuracil is treated with POBr_3 (or POCl_3 for the chloro-analog) to yield 2,4-dibromo-5-methoxypyrimidine.
- Regioselective $\text{S}_{\text{N}}\text{Ar}$: Reaction with Sodium Methoxide (NaOMe).^[2]
 - Selectivity Rule: In 2,4-dihalopyrimidines, the C4 position is generally more reactive toward nucleophiles than C2 due to the para-like resonance contribution and lower steric hindrance.
 - Result: Displacement of the C4-bromide yields the desired **2-bromo-4,5-dimethoxypyrimidine**.

Visualization of Synthesis Workflow

The following diagram illustrates the synthesis of the building block and its subsequent divergence into drug candidates.



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Caption: Regioselective synthesis of 4,5-dimethoxy-2-bromopyrimidine favoring C4-substitution.

Part 3: Applications in Drug Discovery^{[4][5]}

Influenza Endonuclease Inhibitors

Recent research (e.g., RSC Med. Chem., 2025) highlights the use of the 2-chloro-4,5-dimethoxypyrimidine analog to synthesize inhibitors of the PA subunit of influenza polymerase. The 2-bromo variant is preferred for difficult couplings.

- Mechanism: The 4,5-dimethoxy unit acts as a metal-binding isostere or hydrophobic filler in the active site, replacing labile phenolic moieties.
- Protocol: Suzuki coupling at C2 attaches the pyrimidine to a chelating core (e.g., hydroxypyridinone).

Kinase Inhibitors (ATP Mimetics)

The pyrimidine ring is a classic ATP-mimetic.^[3]

- C2-Position: The bromine is displaced by an amine (via Buchwald-Hartwig or S_NAr) to form the "hinge-binding" motif.
- 4,5-Dimethoxy Tail: Projects into the solvent-exposed region or the hydrophobic back-pocket (Gatekeeper residue interaction), improving selectivity against off-target kinases.

Part 4: Experimental Protocols

Protocol A: Regioselective Synthesis of 2-Bromo-4,5-dimethoxypyrimidine

Note: This protocol assumes starting from the 2,4-dibromo intermediate.^[1]

- Setup: Charge a flame-dried 250 mL round-bottom flask with 2,4-dibromo-5-methoxypyrimidine (10.0 g, 37.3 mmol) and anhydrous Methanol (100 mL). Cool to 0°C under Nitrogen.
- Addition: Dropwise add a solution of Sodium Methoxide (2.02 g, 37.3 mmol, 1.0 eq) in Methanol (20 mL) over 30 minutes. Crucial: Stoichiometry must be precise to avoid bis-substitution.

- Reaction: Stir at 0°C for 2 hours, then allow to warm to Room Temperature (RT) for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1). The starting material ($R_f \sim 0.6$) should disappear, and the mono-substituted product ($R_f \sim 0.4$) should appear.[\[4\]](#)
- Workup: Quench with saturated NH_4Cl (50 mL). Remove MeOH under reduced pressure.[\[2\]](#) Extract aqueous residue with DCM (3 x 50 mL).
- Purification: Dry organics over Na_2SO_4 , filter, and concentrate. Purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).
- Yield: Expect 65-75% of a white crystalline solid.[\[5\]](#)

Protocol B: Suzuki-Miyaura Coupling (General Procedure)

Target: Attaching an aryl group to the C2 position.

- Reagents: Combine 4,5-dimethoxy-2-bromopyrimidine (1.0 eq), Arylboronic acid (1.2 eq), and K_2CO_3 (2.0 eq) in 1,4-Dioxane/Water (4:1).
- Catalyst: Add $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (0.05 eq). Degas with Argon for 10 min.
- Conditions: Heat to 90°C for 12 hours in a sealed tube.
- Isolation: Filter through Celite, dilute with EtOAc, wash with brine, and concentrate.

Part 5: Troubleshooting & Optimization

Issue	Probable Cause	Solution
Bis-methoxylation (2,4,5-trimethoxy)	Excess NaOMe or high temperature.	Strictly control NaOMe (0.95-1.0 eq) and keep temperature < 5°C during addition.
Low Yield in SNAr (Amine coupling)	Electron-rich ring deactivates C2.	Use Buchwald-Hartwig conditions (Pd ₂ dba ₃ , Xantphos, Cs ₂ CO ₃) instead of thermal SNAr.
Hydrolysis (Uracil formation)	Wet solvents during methoxylation.	Use anhydrous MeOH and store the 2,4-dibromo precursor in a desiccator.

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- BenchChem. "2,4-Dichloro-5-methoxypyrimidine Technical Guide." [Link](#)
 - Source for precursor synthesis and physical property data.[7][8][9]

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